

# Validation of Fluoxapiprolin's activity against resistant pathogen strains

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## Compound of Interest

Compound Name: Fluoxapiprolin

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## Fluoxapiprolin: Validating Efficacy Against Resistant Oomycete Pathogens

A Comparative Guide for Researchers and Drug Development Professionals

**Fluoxapiprolin**, a novel fungicide belonging to the piperidinyl thiazole isoxazoline class (FRAC Group 49), has demonstrated significant promise in controlling diseases caused by oomycete pathogens. Its unique mode of action, the inhibition of an oxysterol-binding protein (OSBP), offers a valuable tool in fungicide resistance management strategies. This guide provides a comprehensive comparison of **Fluoxapiprolin**'s performance against both sensitive and resistant pathogen strains, supported by experimental data and detailed methodologies.

## Performance Against Resistant Pathogen Strains: A Quantitative Comparison

**Fluoxapiprolin** exhibits high intrinsic activity against a range of oomycete pathogens, including species of *Phytophthora* and *Pythium*.<sup>[1]</sup> Its efficacy is particularly noteworthy against strains that have developed resistance to other fungicide classes. The primary mechanism of resistance to **Fluoxapiprolin** involves point mutations in the target protein, oxysterol-binding protein-related protein 1 (ORP1).

The following tables summarize the in vitro efficacy of **Fluoxapiprolin**, presented as the half-maximal effective concentration (EC<sub>50</sub>), against sensitive (wild-type) and resistant isolates of

key plant pathogens. For comparison, data for other commonly used oomycete fungicides are included where available.

Table 1: Efficacy of **Fluoxapiprolin** against *Phytophthora capsici* Isolates

Isolate Type	Fungicide	Mean EC50 (µg/mL)	Resistance Factor (RF)	Reference
Sensitive (Wild-Type)	Fluoxapiprolin	0.00043	-	[2][3]
Resistant (G770V in PcORP1)	Fluoxapiprolin	>1	>1000	[3]
Resistant (N835S+I877F in PcORP1)	Fluoxapiprolin	>1	>1000	[3]
Resistant (ΔN835 in PcORP1)	Fluoxapiprolin	<0.1	<100	[3]
Resistant (N767I in PcORP1)	Fluoxapiprolin	<0.1	<100	[3]
Resistant (N837T+S910C in PcORP1)	Fluoxapiprolin	<0.1	<100	[3]
Mefenoxam-Sensitive	Mefenoxam	0.568	-	[4]
Mefenoxam-Resistant	Mefenoxam	366.5	>645	[4]

Table 2: Efficacy of **Fluoxapiprolin** against *Phytophthora infestans* Isolates

Isolate Type	Fungicide	Mean EC50 (µg/mL)	Resistance Factor (RF)	Reference
Sensitive (Wild-Type)	Fluoxapiprolin	0.00035	-	[5][6]
Resistant (S768I+N837I in PiORP1)	Fluoxapiprolin	>0.35	>1000	[5][6]
Resistant (S768I+L860I in PiORP1)	Fluoxapiprolin	>0.35	>1000	[5][6]
Resistant (S768I in PiORP1)	Fluoxapiprolin	~0.005	~14	[5][6]
Resistant (I877F in PiORP1)	Fluoxapiprolin	>0.35	>1000	[5]
Mefenoxam-Sensitive	Mefenoxam	Not specified	-	[4]
Mefenoxam-Resistant	Mefenoxam	Not specified	-	
Mandipropamid-Sensitive	Mandipropamid	0.01 - 0.03	-	

Studies have shown positive cross-resistance between **fluoxapiprolin** and oxathiapiprolin, another OSBPI fungicide.[5][6] However, no cross-resistance has been observed with fungicides from other chemical classes, such as mefenoxam or dimethomorph.

## Experimental Protocols

The following sections detail the methodologies used in the key experiments cited in this guide.

## Fungicide Sensitivity Assays (Mycelial Growth Inhibition)

This protocol is a standard method for determining the in vitro efficacy of fungicides.

- **Isolate Preparation:** Pathogen isolates are cultured on a suitable nutrient medium, such as V8 juice agar or potato dextrose agar (PDA), at a controlled temperature (e.g., 25°C) in the dark.
- **Fungicide Stock Solutions:** A stock solution of the test fungicide is prepared by dissolving it in a suitable solvent, such as dimethyl sulfoxide (DMSO).
- **Amended Media Preparation:** The fungicide stock solution is serially diluted and added to the molten culture medium to achieve a range of final concentrations. A control medium with only the solvent is also prepared.
- **Inoculation:** Mycelial plugs (typically 5 mm in diameter) are taken from the actively growing margin of a pathogen colony and placed in the center of the fungicide-amended and control plates.
- **Incubation:** The plates are incubated under the same conditions as the initial culture.
- **Data Collection:** The colony diameter is measured at regular intervals (e.g., daily) until the colony in the control plate reaches the edge of the plate.
- **Data Analysis:** The percentage of mycelial growth inhibition is calculated relative to the control. The EC<sub>50</sub> value is then determined by probit analysis or by fitting a dose-response curve to the data.

## Generation of Fungicide-Resistant Mutants

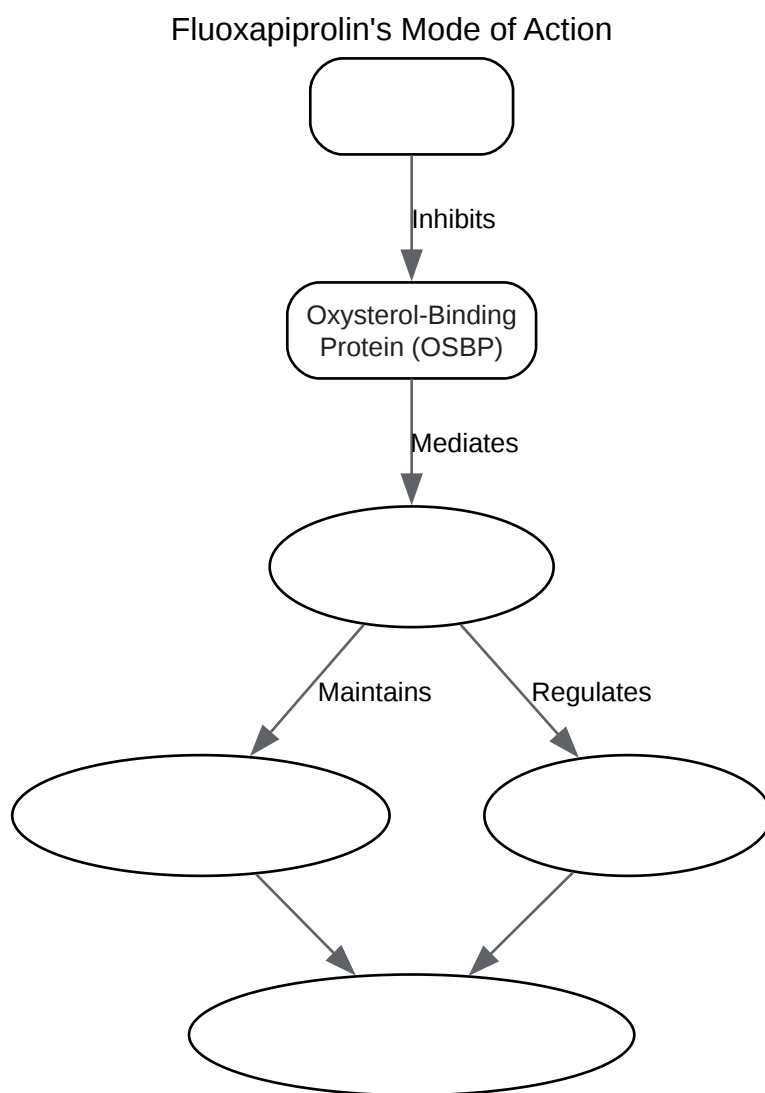
This protocol describes a common method for selecting for and isolating fungicide-resistant strains in the laboratory.

- **Fungicide Adaptation:** Wild-type pathogen isolates are cultured on a medium amended with a sub-lethal concentration of the fungicide.
- **Serial Transfer:** Mycelial plugs from the colonies that exhibit growth are transferred to a fresh medium with the same or a slightly higher concentration of the fungicide.

- **Selection of Resistant Isolates:** This process of serial transfer is repeated, gradually increasing the fungicide concentration, until isolates capable of growing at significantly higher concentrations than the wild-type are obtained.
- **Stability of Resistance:** The stability of the resistance phenotype is confirmed by culturing the resistant isolates on a fungicide-free medium for several generations and then re-testing their sensitivity to the fungicide.
- **Molecular Analysis:** The target gene (e.g., ORP1 for **Fluoxapiprolin**) is sequenced from the resistant isolates to identify any point mutations that may be responsible for the resistance.

## Visualizing the Science: Diagrams and Workflows

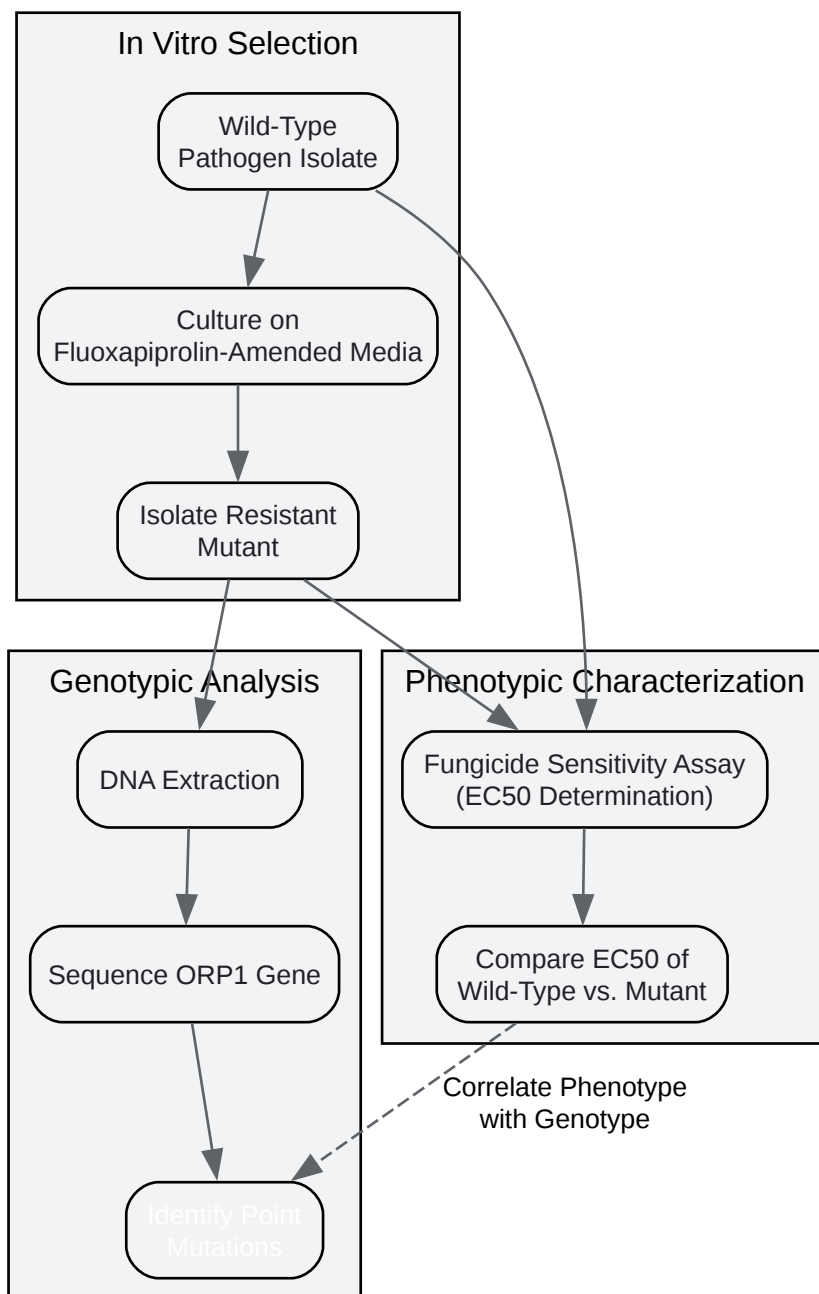
To further clarify the concepts discussed, the following diagrams illustrate the mode of action of **Fluoxapiprolin** and the experimental workflow for validating its activity against resistant strains.



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Caption: **Fluoxapiprolin's** inhibitory effect on OSBP disrupts lipid transfer, leading to compromised membrane integrity and altered cell signaling, ultimately inhibiting oomycete growth.

## Workflow for Validating Activity Against Resistant Strains

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Caption: Experimental workflow for generating, characterizing, and identifying the genetic basis of **Fluoxapiprolin** resistance in oomycete pathogens.

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## References

- 1. Evaluation of the Ability of Seven Active Ingredients of Fungicides to Suppress *Phytophthora cactorum* at Diverse Life Stages, and Variability in Resistance Found among Isolates - PMC [pmc.ncbi.nlm.nih.gov]
- 2. projectbluearchive.blob.core.windows.net [projectbluearchive.blob.core.windows.net]
- 3. researchgate.net [researchgate.net]
- 4. projectblue.blob.core.windows.net [projectblue.blob.core.windows.net]
- 5. d-nb.info [d-nb.info]
- 6. apsjournals.apsnet.org [apsjournals.apsnet.org]
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